

Physical and chemical characteristics of 1-Carboxycyclohexaneacetic acid

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Compound of Interest

Compound Name: 1-Carboxycyclohexaneacetic acid

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An In-depth Technical Guide to 1-Carboxycyclohexaneacetic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Carboxycyclohexaneacetic acid, also known by its IUPAC name 1-(carboxymethyl)cyclohexane-1-carboxylic acid, is a dicarboxylic acid with the molecular formula C₉H₁₄O₄.^[1] This document provides a comprehensive overview of its physical and chemical characteristics, including its synthesis, purification, and analytical methods. While direct biological activity and signaling pathways for this specific molecule are not extensively documented, its structural relationship to pharmacologically active compounds and its role as a potential impurity or transformation product of Gabapentin highlight its relevance in medicinal chemistry and drug development.^[1]

Physical and Chemical Characteristics

1-Carboxycyclohexaneacetic acid is a white to off-white crystalline solid. Its fundamental properties are summarized in the tables below, compiled from various sources.

Table 1: General and Physical Properties

Property	Value	Source
IUPAC Name	1-(carboxymethyl)cyclohexane-1-carboxylic acid	[1]
Synonyms	1-Carboxycyclohexaneacetic Acid, Cyclohexane-1,1-diacetic acid	[1]
CAS Number	67950-95-2	[1]
Molecular Formula	C ₉ H ₁₄ O ₄	[1]
Molecular Weight	186.20 g/mol	[1]
Appearance	White to Off-White Crystalline Solid	
Melting Point	130-132 °C	
Boiling Point	390.3 °C at 760 mmHg	
Solubility	Slightly soluble in water, Chloroform, DMSO, and Methanol	

Table 2: Spectroscopic and Physicochemical Data

Property	Description	Source
pKa	Estimated $pK_{a1} \approx 4$ and $pK_{a2} \approx 5$, based on typical values for dicarboxylic acids where the carboxyl groups are in close proximity.	
^1H NMR	Expected chemical shifts (δ , ppm): 1.2-1.8 (cyclohexyl protons), 2.5 (methylene protons adjacent to carboxyl), 10-12 (broad singlet, carboxylic acid protons).[2][3] [4]	
^{13}C NMR	Expected chemical shifts (δ , ppm): 20-40 (cyclohexyl carbons), 45-55 (quaternary carbon and methylene carbon), 170-185 (carboxylic acid carbons).	
IR Spectroscopy	Characteristic peaks (cm^{-1}): 2500-3300 (broad O-H stretch), 1690-1760 (C=O stretch), 1210-1320 (C-O stretch), 910-950 and 1395-1440 (O-H bend).[5][6][7][8]	
Mass Spectrometry	LC-ESI-QTOF (Negative Mode): $[\text{M}-\text{H}]^-$ at m/z 185.0819.[1]	

Experimental Protocols

Synthesis of 1-Carboxycyclohexaneacetic Acid

The synthesis of **1-Carboxycyclohexaneacetic acid** can be achieved through the hydrolysis of its precursor, 1,1-cyclohexanediacetic acid. A common route to this precursor involves the hydrolysis and decarboxylation of 1,1-cyclohexyl dicyanoamide.[9]

Step 1: Synthesis of 1,1-Cyclohexanediacetic Acid[9]

- Hydrolysis of 1,1-Cyclohexyl Dicyanoamide: 1,1-cyclohexyl dicyanoamide is subjected to hydrolysis under acidic conditions. For example, the dicyanoamide can be heated with sulfuric acid in water. The temperature is gradually raised from approximately 110 °C to 145 °C and maintained for several hours.
- Decarboxylation: The resulting paste from the hydrolysis reaction is slowly added to a pre-heated sulfuric acid solution (160-185 °C). The mixture is held at this temperature to facilitate decarboxylation.
- Isolation: Upon cooling, the crude 1,1-cyclohexanediacetic acid precipitates and can be collected by suction filtration.

Step 2: Hydrolysis to **1-Carboxycyclohexaneacetic Acid** While a specific detailed protocol for the final hydrolysis step is not readily available in peer-reviewed literature, it can be inferred from standard organic chemistry principles.

- Hydrolysis: The synthesized 1,1-cyclohexanediacetic acid is dissolved in water.
- Heating: The aqueous solution is heated, typically at or near boiling point, for a sufficient period to effect hydrolysis of one of the carboxyl groups. The progress of the reaction can be monitored by techniques such as TLC or HPLC.
- Isolation and Purification: Upon completion, the solution is cooled to induce crystallization of **1-Carboxycyclohexaneacetic acid**. The solid product is then collected by filtration.

Purification

The crude **1-Carboxycyclohexaneacetic acid** can be purified by recrystallization.

- Solvent Selection: A suitable solvent is one in which the compound is sparingly soluble at room temperature but readily soluble at elevated temperatures. A mixture of ethyl acetate

and water has been used for the recrystallization of the related 1,1-cyclohexanediacetic acid monoamide.[10]

- Procedure: The crude solid is dissolved in a minimal amount of the hot solvent. The solution is then allowed to cool slowly, promoting the formation of pure crystals. The purified crystals are collected by filtration and dried under vacuum.

Analytical Methods

High-Performance Liquid Chromatography (HPLC)

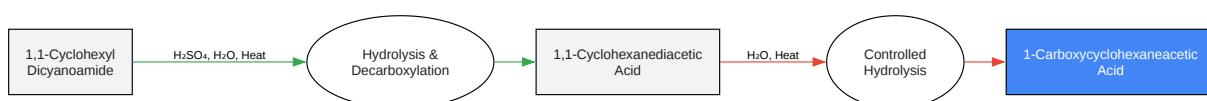
- Column: A reverse-phase column, such as a Newcrom BH, can be used.
- Mobile Phase: An isocratic mobile phase consisting of water and an acid modifier like perchloric acid is suitable.
- Detection: UV detection at 200 nm.[11]

Reactivity and Stability

As a dicarboxylic acid, **1-Carboxycyclohexaneacetic acid** exhibits reactivity characteristic of this functional group. It can undergo esterification, amidation, and reduction reactions at one or both of the carboxylic acid moieties. The stability of the compound is expected to be good under standard laboratory conditions, though forced degradation studies under harsh conditions (high temperature, extreme pH, oxidizing agents) would be necessary to fully characterize its stability profile for pharmaceutical applications.

Logical Workflow: Synthesis Pathway

Since no specific biological signaling pathways for **1-Carboxycyclohexaneacetic acid** have been identified in the literature, the following diagram illustrates the logical workflow of its synthesis, which is a key aspect for its application in research and development.



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Caption: Synthesis workflow for **1-Carboxycyclohexaneacetic acid**.

Conclusion

1-Carboxycyclohexaneacetic acid is a dicarboxylic acid with well-defined physical properties. While its direct biological applications are yet to be fully explored, its role as a synthetic intermediate and its structural relation to pharmaceutically relevant molecules make it a compound of interest for medicinal chemists and drug development professionals. The provided data and protocols offer a foundational understanding for further research and application of this molecule. Future studies should focus on elucidating its potential biological activities and further refining its synthesis and purification processes.

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